

Molecular structure and weight of 4-Chloroanisole

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Compound of Interest

Compound Name: 4-Chloroanisole

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An In-depth Technical Guide to 4-Chloroanisole

This guide provides a comprehensive overview of **4-Chloroanisole**, a significant chemical intermediate. The document details its molecular structure, physicochemical properties, experimental protocols for synthesis and purification, and critical safety information, tailored for researchers, scientists, and professionals in drug development and fine chemical synthesis.

Molecular Identity and Structure

4-Chloroanisole, also known as 1-chloro-4-methoxybenzene, is an aromatic organic compound.^[1] It is structurally characterized by a benzene ring substituted with a chlorine atom and a methoxy group at the para position. This substitution pattern is crucial to its reactivity and utility as a chemical intermediate.^{[2][3]}

Molecular Identifiers

Identifier	Value
IUPAC Name	1-chloro-4-methoxybenzene[1]
Synonyms	p-Chloroanisole, 1-Chloro-4-methoxybenzene, p-Chlorophenyl methyl ether[1]
CAS Number	623-12-1[4]
Molecular Formula	C ₇ H ₇ ClO[1][4]
Linear Formula	ClC ₆ H ₄ OCH ₃
SMILES	<chem>COC1=CC=C(C=C1)Cl</chem> [1]
InChI	InChI=1S/C7H7ClO/c1-9-7-4-2-6(8)3-5-7/h2-5H,1H3[1]
InChIKey	YRGAYAGBVIXNAQ-UHFFFAOYSA-N[1]

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graph "4_Chloroanisole_Structure" {
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  node [shape=circle, style=filled, fontname="Arial", fontcolor="#202124"];
  edge [fontname="Arial"];
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// Benzene Ring
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C2 [label="C", pos="-1.3,-0.75!", fillcolor="#4285F4"];
C3 [label="C", pos="1.3,-0.75!", fillcolor="#4285F4"];
C4 [label="C", pos="-0.85,0.75!", fillcolor="#4285F4"];
C5 [label="C", pos="0.85,0.75!", fillcolor="#4285F4"];
C6 [label="C", pos="0,-1.5!", fillcolor="#4285F4"];
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// Substituents
O [label="O", pos="0,2.75!", fillcolor="#EA4335"];
CH3 [label="CH3", pos="0,4!", fillcolor="#FBBC05"];
Cl [label="Cl", pos="0,-2.75!", fillcolor="#34A853"];
```

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// Bonds
C1 -- C5;
C1 -- C4;
C4 -- C2;
C2 -- C6;
C6 -- C3;
C3 -- C5;
C1 -- O [label=""];
O -- CH3 [label=""];
C6 -- Cl [label=""];

// Double bonds (approximated)
edge [style=double];
C1 -- C5;
C4 -- C2;
C6 -- C3;
}
```

Caption: Molecular structure of **4-Chloroanisole** (C₇H₇ClO).

Physicochemical Properties

4-Chloroanisole is a colorless to light yellow liquid at room temperature.^{[2][5][6]} It is characterized by an irritating or musty, earthy odor.^{[2][3]} The compound is insoluble in water but soluble in common organic solvents like ethanol and ether.^{[2][5][6]}

Quantitative Physicochemical Data

Property	Value
Molecular Weight	142.58 g/mol [1][4]
Melting Point	-18 °C (lit.)[5][7]
Boiling Point	198-202 °C (lit.)[6][7]
Density	1.164 g/mL at 25 °C (lit.)[7]
Refractive Index	n _{20/D} 1.535 (lit.)[7]
Vapor Pressure	0.81 mmHg[1]
Flash Point	74 °C (165.2 °F) - closed cup[8]
Water Solubility	Insoluble / Immiscible[5][6][7]

Experimental Protocols

A common and environmentally conscious method for synthesizing **4-Chloroanisole** involves the methylation of p-chlorophenol using dimethyl carbonate (DMC) as a green methylating agent, which is a safer alternative to toxic reagents like dimethyl sulfate.[2]

Detailed Methodology:

- **Reaction Setup:** A 100 mL three-necked flask is equipped with a magnetic stirrer, a thermometer, and a reflux condenser.
- **Reagents:** 0.02 mol of p-chlorophenol is added to the flask. The molar ratios of the reactants are as follows:
 - n(p-chlorophenol) : n(dimethyl carbonate) = 1:4
 - n(p-chlorophenol) : n(potassium carbonate) = 1:0.5
 - n(p-chlorophenol) : n(tetrabutylammonium bromide) = 1:1
- **Reaction Conditions:** The reaction mixture is heated to a temperature of 95°C.
- **Reaction Time:** The reaction is allowed to proceed for 7 hours under these conditions.

- Product Isolation: Upon completion, the reaction mixture is filtered. The filtrate is then subjected to vacuum distillation to isolate the final product, **4-Chloroanisole**.^[2]
- Analysis: Samples are taken for qualitative and quantitative analysis to confirm the product's identity and purity.^[2]



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Caption: Workflow for the synthesis of **4-Chloroanisole**.

For applications requiring high purity, **4-Chloroanisole** can be purified using a standard liquid-liquid extraction and distillation procedure.

Detailed Methodology:

- Acid Wash: The crude anisole is washed three times with a 10% (by volume) aqueous sulfuric acid (H_2SO_4) solution to remove basic impurities.
- Base Wash: The organic layer is then washed three times with a 10% aqueous potassium hydroxide (KOH) solution to remove acidic impurities, such as unreacted p-chlorophenol.
- Neutral Wash: Subsequently, it is washed with water until the washings are neutral.
- Drying: The washed organic layer is dried over anhydrous magnesium sulfate (MgSO_4).
- Distillation: The dried liquid is fractionally distilled under reduced pressure through a glass helices-packed column from calcium hydride (CaH_2) to yield the purified product.^[7]

Spectroscopic Data

The structural elucidation of **4-Chloroanisole** is supported by various spectroscopic techniques. Detailed spectra are publicly available through chemical databases.

- NMR Spectroscopy: ^1H NMR and ^{13}C NMR spectra are available and provide detailed information about the proton and carbon environments in the molecule.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Mass Spectrometry (MS): GC-MS data confirms the molecular weight and fragmentation pattern of the compound.[\[1\]](#)
- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra are available, showing characteristic absorption bands for the aromatic ring, C-O, and C-Cl bonds.[\[1\]](#)[\[11\]](#)
- Raman Spectroscopy: Raman spectra for **4-Chloroanisole** have also been documented.[\[1\]](#)

Applications in Research and Industry

4-Chloroanisole is a versatile intermediate in organic synthesis.[\[2\]](#)[\[3\]](#)

- Pharmaceuticals: It serves as a substitute for bromobenzene ether in the production of tramadol hydrochloride.[\[2\]](#)
- Agrochemicals: It is a key precursor in the synthesis of certain plant growth regulators.[\[12\]](#)
- Fine Chemicals: It is widely used in the dye, fragrance, and new materials industries.[\[2\]](#)[\[3\]](#)
- Research: It is used as a substrate in studies of chemical reactions, such as Ullmann-type homocoupling and nucleophilic photosubstitution reactions.[\[7\]](#)

Safety and Handling

4-Chloroanisole is a combustible liquid and is harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[13\]](#)[\[14\]](#) It can cause skin and serious eye irritation.[\[1\]](#)[\[14\]](#)

Safe Handling and Storage Recommendations

Aspect	Recommendation
Handling	Use with adequate ventilation. Wear appropriate personal protective equipment (gloves, safety goggles, lab coat). Avoid contact with skin, eyes, and clothing. Wash thoroughly after handling.[5][15][16]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container.[5][15] Keep away from heat, sparks, open flames, and other sources of ignition. [5][15][16] Store away from incompatible substances like strong oxidizing agents.[5][7]
Fire Fighting	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Wear a self-contained breathing apparatus.[14][15]
Spills	Absorb spill with inert material (e.g., dry sand or earth) and place it into a chemical waste container. Ensure adequate ventilation and remove all ignition sources.[5]

First Aid Measures

Exposure	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5][15]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical aid.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the eyelids. Seek medical attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[5][15]

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